

# Technical Support Center: MG-115 and Proteasome Inhibition

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MG-115

Cat. No.: B1676565

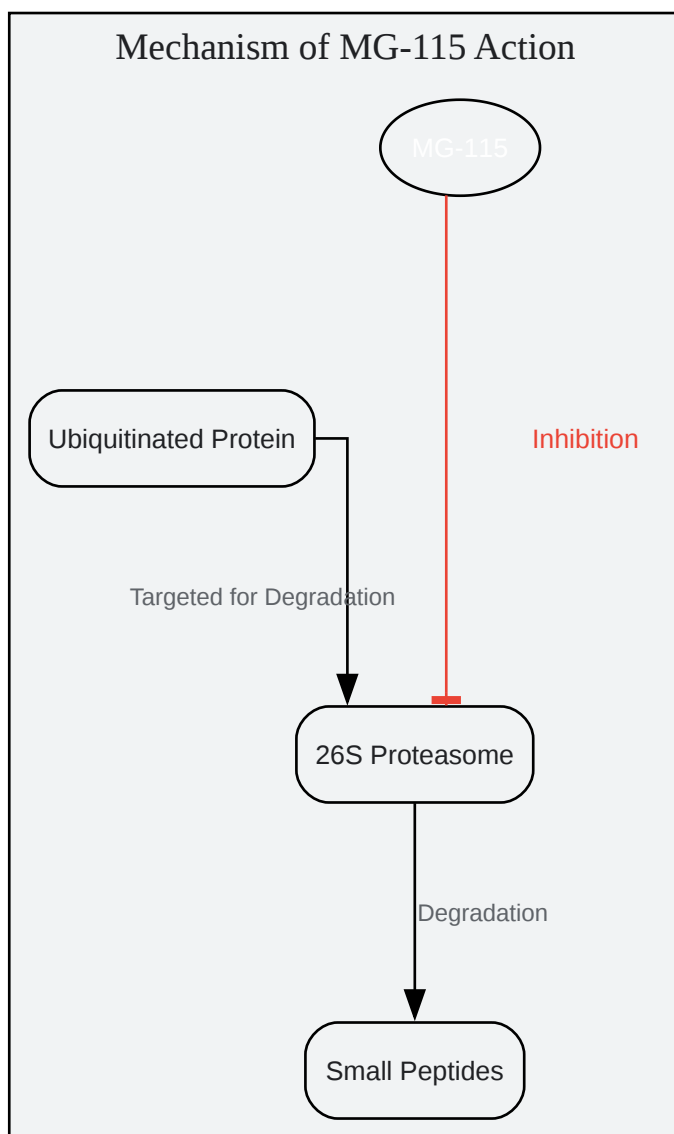
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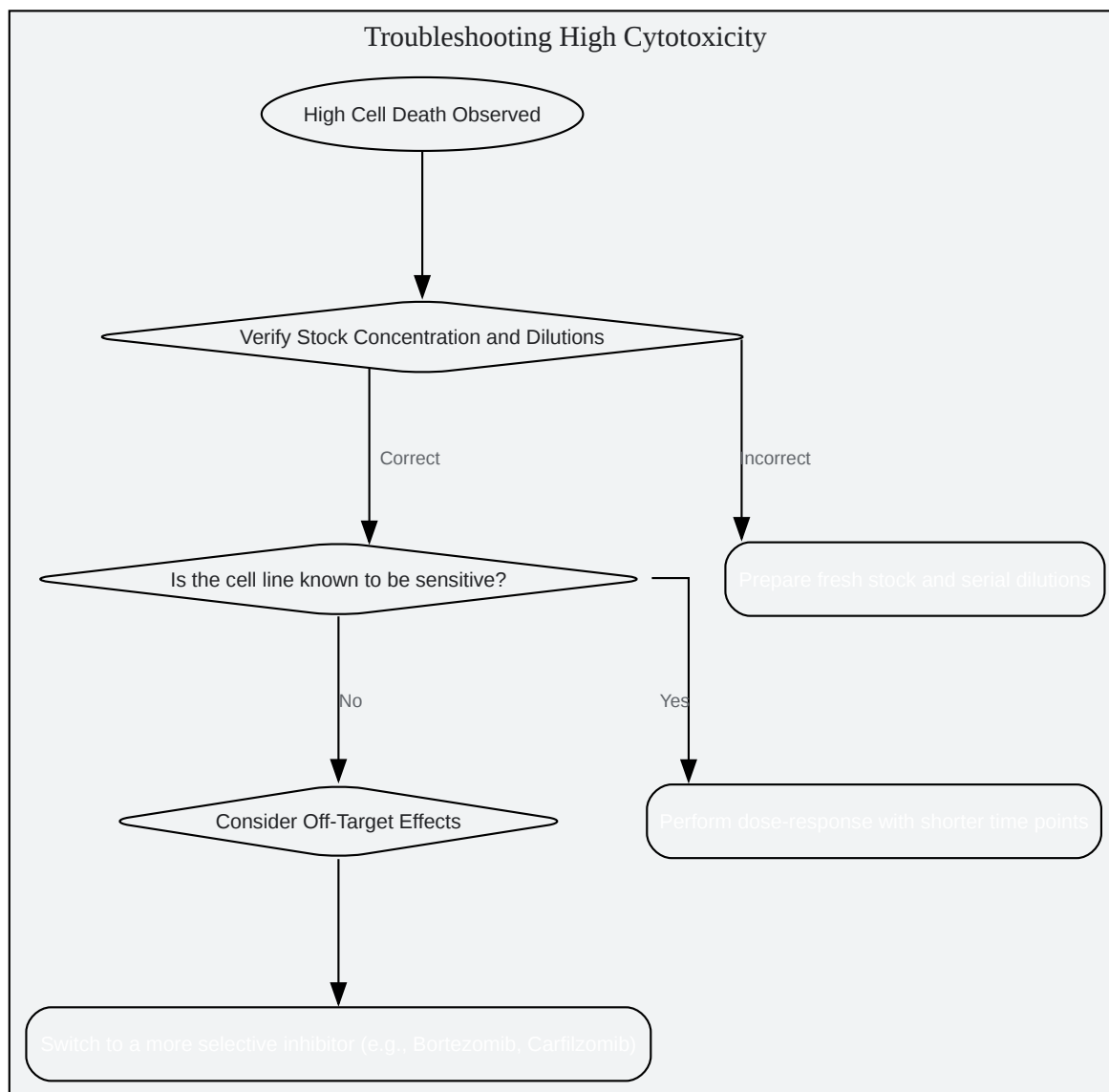
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers in minimizing the cytotoxicity of **MG-115** during long-term experiments.

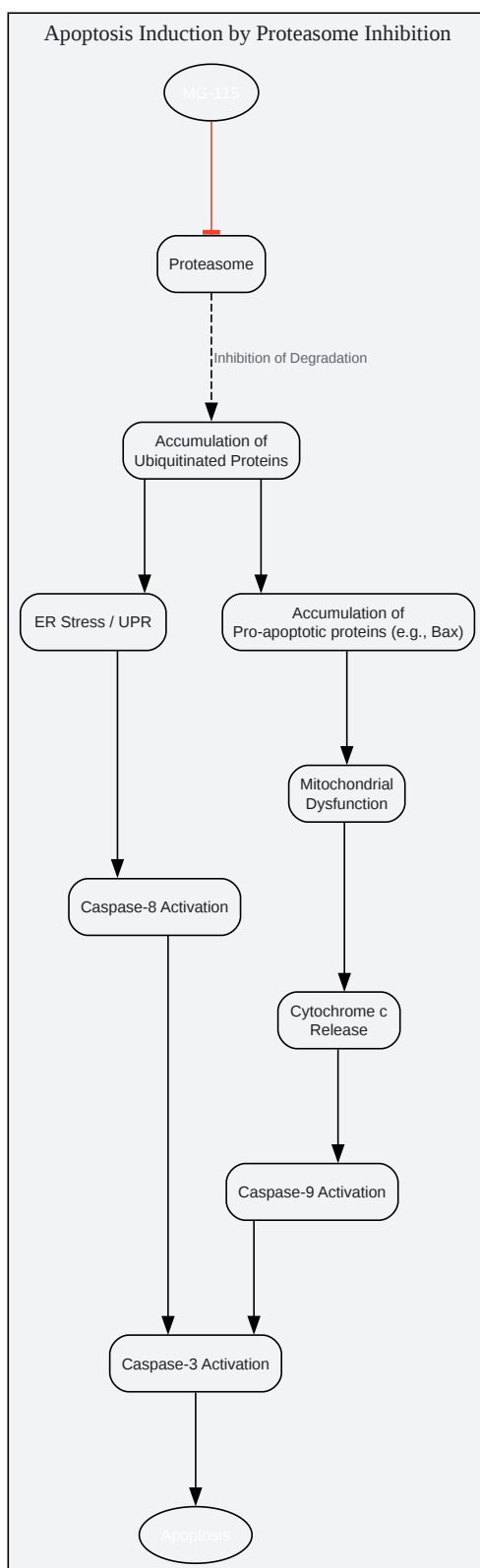
## Frequently Asked Questions (FAQs)

Q1: What is **MG-115** and what is its mechanism of action?

**MG-115** (Carbobenzoxy-L-leucyl-L-leucyl-L-norvalinal) is a potent, cell-permeable peptide aldehyde that acts as a reversible inhibitor of the proteasome.<sup>[1]</sup> It primarily targets the chymotrypsin-like activity of the 26S proteasome by interacting with the catalytic  $\beta$ -subunits of the 20S core particle.<sup>[2]</sup> By inhibiting the proteasome, **MG-115** blocks the degradation of ubiquitinated proteins, leading to their accumulation. This disruption of protein homeostasis affects various cellular processes, including cell cycle progression, signal transduction, and apoptosis.<sup>[1][3]</sup>







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## References

- 1. MDM2 inhibitor APG-115 exerts potent antitumor activity and synergizes with standard-of-care agents in preclinical acute myeloid leukemia models - PMC [pmc.ncbi.nlm.nih.gov]
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